

Chrysanthemic acid CAS number and molecular structure

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Compound of Interest

Compound Name: *Chrysanthemic Acid*

Cat. No.: *B1668916*

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An In-depth Technical Guide to **Chrysanthemic Acid**: CAS Numbers, Molecular Structure, and Synthesis

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical compounds is paramount. This guide provides a detailed overview of **chrysanthemic acid**, a foundational molecule in the synthesis of pyrethroid insecticides.

Molecular Structure and Isomerism

Chrysanthemic acid is a monocarboxylic acid featuring a cyclopropane ring. Its IUPAC name is 2,2-dimethyl-3-(2-methyl-1-propenyl)cyclopropanecarboxylic acid.^{[1][2][3]} The molecule's structure, with two chiral centers on the cyclopropane ring, gives rise to four distinct stereoisomers.^{[3][4]} These isomers, arising from the cis and trans relationship of the substituents on the cyclopropane ring and their enantiomeric forms, exhibit different biological activities. The naturally occurring and most insecticidally active form is the (1R,3R)- or (+)-trans-**chrysanthemic acid**, which is found as an ester in the pyrethrin I component of pyrethrum flowers (*Chrysanthemum cinerariaefolium*).^{[3][4]}

Molecular Formula: C₁₀H₁₆O₂^{[1][2][5][6][7]}

Molecular Weight: 168.23 g/mol ^{[1][2][4]}

CAS Registry Numbers

The Chemical Abstracts Service (CAS) has assigned specific registry numbers to the various forms of **chrysanthemic acid**, which are crucial for unambiguous identification in research and commerce.

Isomer/Derivative	CAS Number	Reference(s)
Chrysanthemic Acid (isomer undefined)	10453-89-1	[1] [2] [6]
(±)-cis-Chrysanthemic acid	2935-23-1	[1]
(±)-trans-Chrysanthemic acid	705-16-8	[1]
(-)-trans-Chrysanthemic acid	2259-14-5	[1] [3]
(+)-trans-Chrysanthemic acid	4638-92-0	[1] [3] [4] [8]
(+)-cis-Chrysanthemic acid	26771-11-9	[3]
(-)-cis-Chrysanthemic acid	26771-06-2	[3]
Chrysanthemoyl chloride	14297-81-5	[9]

Physicochemical Properties

The physical and chemical properties of **chrysanthemic acid** and its isomers are essential for their handling, formulation, and synthesis.

Property	Value	Isomer/Form	Reference(s)
Melting Point	17-21 °C	(+)-trans	[1][3]
115-116 °C	(±)-cis	[1]	
54 °C	(±)-trans	[1]	
120-121 °C	White crystalline powder	[10]	
Boiling Point	204.8 °C (at 760 mmHg)	Not specified	[10]
Density	0.999 g/cm ³	Not specified	[10]
Flash Point	97.5 °C	Not specified	[10]
Vapor Pressure	0.106 mmHg (at 25 °C)	Not specified	[10]
Solubility	Moderately soluble in water; very soluble in organic solvents like ethyl acetate.	trans	[1][5]
Optical Rotation [α] _D ²⁵	-14.01° (c=1.535 in abs. alcohol)	(-)-trans	[1]
+14.16° (c=1.554 in abs. alcohol)	(+)-trans	[1]	

Experimental Protocols

Synthesis of trans-Chrysanthemic Acid

This protocol describes the hydrolysis of a mixture of methyl chrysanthemate isomers to selectively yield **trans-chrysanthemic acid**.

- **Reaction Setup:** In a 100 mL four-necked flask, charge 20.0 g of methyl chrysanthemate (composed of 40.0% cis-isomer and 60.0% trans-isomer), 33 g of a 10% aqueous solution of potassium hydroxide, and 20 g of methanol.

- Reaction Conditions: Stir the mixture at 50°C for 4 hours.
- Workup: After the reaction period, remove the methanol by distillation.
- Isolation: Treat the remaining reaction mixture to isolate the product. This procedure yields 9.4 g of trans-**chrysanthemic acid** (an 83% yield based on the initial trans-isomer content) and 9.6 g of unreacted methyl chrysanthemate.

Synthesis of Chrysanthemoyl Chloride

This protocol outlines the conversion of **chrysanthemic acid** to its more reactive acid chloride derivative, a key intermediate for ester synthesis.[\[11\]](#)

- Reaction Setup: Prepare a solution of **chrysanthemic acid** and an excess of thionyl chloride (SOCl₂).
- Reaction Conditions: Stir the solution at 50-60°C for 4 hours.
- Isolation: After the reaction is complete, remove the excess thionyl chloride under reduced pressure to yield the crude chrysanthemoyl chloride. This intermediate can then be used directly in subsequent reactions, such as esterification.

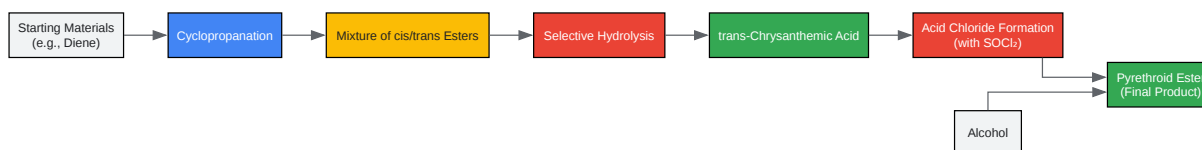
Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is suitable for the quantification of trans-**chrysanthemic acid** in biological matrices.[\[12\]](#)

- Sample Preparation: Homogenize the sample material. For total **chrysanthemic acid** (free and conjugated forms), first treat the homogenate with sodium hydroxide (NaOH) to hydrolyze any esters.
- Instrumentation: Analyze the sample using a Shimadzu QP-2010 GC-MS system (or equivalent) equipped with an Rxi-5Sil column.
- Quantification: Calculate the concentration of trans-**chrysanthemic acid** by comparing the peak area to a standard curve generated with a certified reference standard.

Visualizing Synthesis: A Logical Workflow

The following diagram illustrates a generalized workflow for the synthesis and derivatization of **chrysanthemic acid**, a common pathway in the production of pyrethroid insecticides.



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